

A Technical Guide to Nickel-61: Natural Abundance, Isotopic Mass, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel-61

Cat. No.: B084663

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stable isotope **Nickel-61** (^{61}Ni), detailing its natural abundance, precise isotopic mass, the experimental protocols for their determination, and its significant applications in research and medicine.

Quantitative Data Summary

The isotopic properties of **Nickel-61** are well-characterized, making it a valuable tool in various scientific disciplines. The following table summarizes the key quantitative data for **Nickel-61**.

Property	Value	Unit
Natural Abundance	1.1399	atom %
Isotopic Mass	60.9310579	Da
Nuclear Spin (I)	3/2	-
Magnetic Moment ($\mu/\mu\text{N}$)	-0.75002	μN

Experimental Determination of Natural Abundance and Isotopic Mass

The precise and accurate determination of the natural abundance and isotopic mass of **Nickel-61** is primarily achieved through mass spectrometry techniques. Thermal Ionization Mass Spectrometry (TIMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS) are the principal methods employed for these measurements.

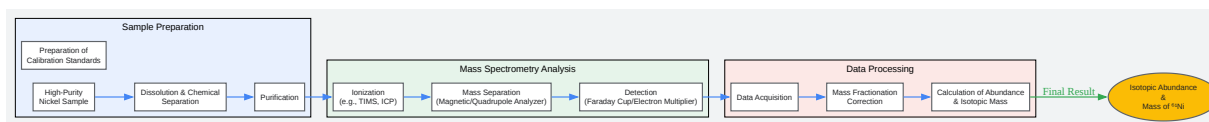
Methodology: Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly sensitive and accurate technique for determining isotope ratios. The general protocol involves the following steps:

- **Sample Preparation:** A high-purity nickel sample is dissolved, and the nickel is chemically separated and purified to eliminate isobaric interferences. For calibration, samples of known isotopic composition are prepared by mixing isotopically enriched nickel isotopes.
- **Ionization:** The purified nickel sample is deposited onto a metal filament (e.g., rhenium). The filament is heated in the mass spectrometer's ion source, causing the nickel atoms to ionize.
- **Mass Analysis:** The generated ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio.
- **Detection:** The separated ion beams are collected by detectors (e.g., Faraday cups), and the resulting electrical signals are measured to determine the abundance of each isotope.
- **Data Analysis:** The measured isotope ratios are corrected for mass fractionation effects using calibration standards to yield absolute isotopic abundances and the precise isotopic mass.

Experimental Workflow: Isotope Analysis by Mass Spectrometry

The logical flow for determining isotopic abundance and mass via mass spectrometry is illustrated below.



[Click to download full resolution via product page](#)

A generalized workflow for the determination of isotopic abundance and mass using mass spectrometry.

Applications in Research and Drug Development

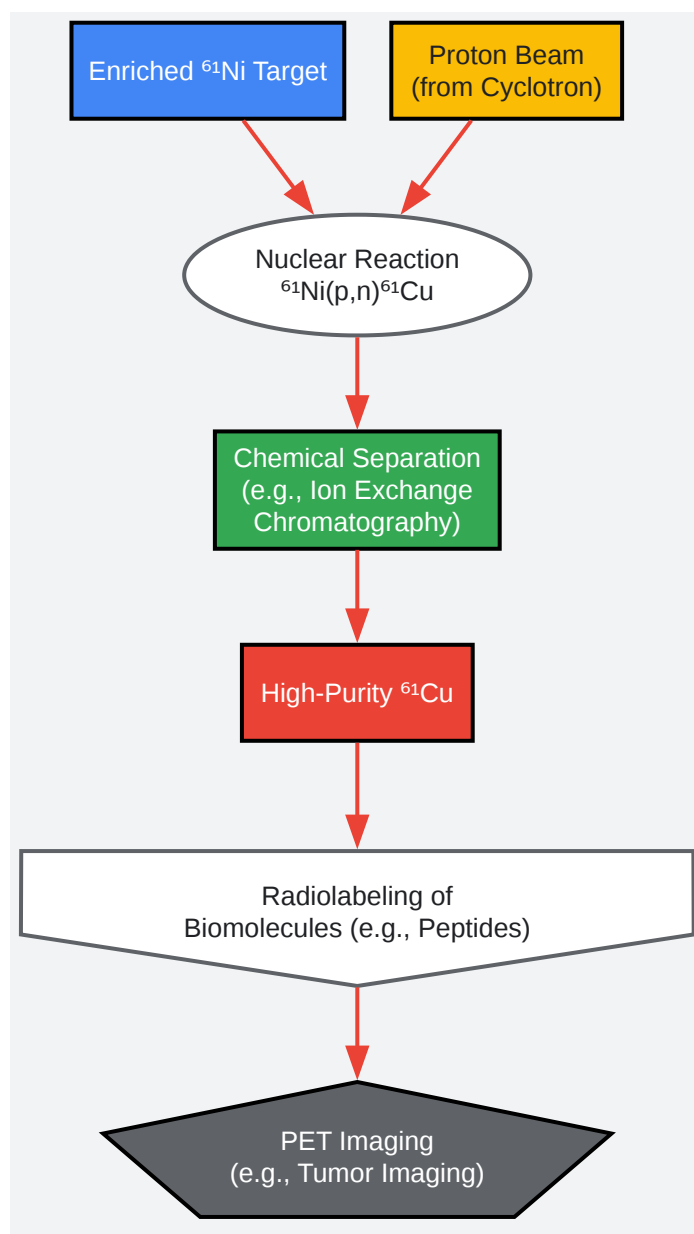
The unique nuclear properties of **Nickel-61** make it a valuable tool in several advanced research areas.

Production of Copper-61 for Positron Emission Tomography (PET)

A significant application of enriched **Nickel-61** is in the production of the radioisotope Copper-61 (^{61}Cu).^{[1][2]} ^{61}Cu is a positron-emitting radionuclide used in PET imaging, a non-invasive diagnostic imaging technique.^{[1][2]} The production is typically achieved through the $^{61}\text{Ni}(p,n)^{61}\text{Cu}$ nuclear reaction, where a target enriched in **Nickel-61** is bombarded with protons in a cyclotron.^{[1][2]} ^{61}Cu -labeled radiopharmaceuticals are being investigated for tumor and hypoxia imaging.^{[1][3]}

Signaling Pathway for ^{61}Cu Production

The nuclear reaction and subsequent separation process to obtain ^{61}Cu for medical use can be visualized as a logical pathway.



[Click to download full resolution via product page](#)

The pathway from an enriched **Nickel-61** target to its application in PET imaging via Copper-61.

Mössbauer Spectroscopy

Nickel-61 is one of the isotopes that can be used in Mössbauer spectroscopy, a technique that probes the local environment of atomic nuclei.[4][5] ^{61}Ni Mössbauer spectroscopy provides valuable information on the chemical, magnetic, and structural properties of nickel-containing materials.[4][5][6] This is particularly relevant in materials science for studying alloys and in

chemistry for characterizing the electronic structure of nickel complexes.[4][5][6] The technique has been used to investigate the structure of atomically dispersed NiNx sites in catalysts.[6]

Tracer Studies in Biological Systems

As a stable isotope, **Nickel-61** can be used as a tracer in biological and environmental studies without the concerns associated with radioactivity.[7][8] For instance, it can be used in the noninvasive measurement of human consumption and absorption of nickel.[7][8] By enriching biological samples or ecosystems with ^{61}Ni , researchers can track the uptake, distribution, and metabolism of nickel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. profiles.wustl.edu [profiles.wustl.edu]
- 2. High purity production and potential applications of copper-60 and copper-61 (Journal Article) | ETDEWEB [osti.gov]
- 3. High purity production and potential applications of copper-60 and copper-61. [vivo.weill.cornell.edu]
- 4. Mössbauer spectroscopy of ^{61}Ni - Symposia of the Faraday Society (RSC Publishing) [pubs.rsc.org]
- 5. Mössbauer spectroscopy of ^{61}Ni - Symposia of the Faraday Society (RSC Publishing) [pubs.rsc.org]
- 6. osti.gov [osti.gov]
- 7. americanelements.com [americanelements.com]
- 8. Nickel 61 Metal Isotope | EVISA's Materials Database [speciation.net]
- To cite this document: BenchChem. [A Technical Guide to Nickel-61: Natural Abundance, Isotopic Mass, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084663#natural-abundance-and-isotopic-mass-of-nickel-61]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com